

A Comprehensive Technical Guide to 1,3-Dibromo-5-chlorobenzene

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Compound of Interest

Compound Name: 1,3-Dibromo-5-chlorobenzene

Cat. No.: B031355

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CAS Number: 14862-52-3

This document provides an in-depth overview of **1,3-Dibromo-5-chlorobenzene**, a halogenated aromatic compound utilized as a versatile intermediate in various chemical syntheses.^{[1][2]} It is particularly noted for its application in the development of pharmaceutical compounds, such as orally bioavailable antimitotic agents, and its role in advanced materials science.^{[2][3]} Its structure is amenable to a variety of palladium-catalyzed cross-coupling reactions, including Suzuki, Heck, and Sonogashira couplings, making it a valuable building block for constructing complex molecular frameworks.^[2]

Chemical and Physical Properties

1,3-Dibromo-5-chlorobenzene presents as a white to light yellow crystalline powder.^{[1][4]} It is soluble in toluene and other common organic solvents like benzene, alcohol, and ether, but is nearly insoluble in water.^{[1][5]} Key physical and chemical data are summarized in the table below.

Property	Value	Source(s)
CAS Number	14862-52-3	[1][3][4][6][7][8]
Molecular Formula	C ₆ H ₃ Br ₂ Cl	[6][7][8]
Molecular Weight	270.35 g/mol	[4][5][8]
IUPAC Name	1,3-dibromo-5-chlorobenzene	[6][8]
Synonyms	3,5-Dibromochlorobenzene, 1-Chloro-3,5-dibromobenzene	[6][7][8]
Appearance	White to light yellow powder/crystal	[1][4][5]
Melting Point	91-94 °C	[3][5][9]
Boiling Point	256 °C	[4][9]
Density	2.021 ± 0.06 g/cm ³ (Predicted)	[5][9]
Solubility	Soluble in Toluene	[1][4][5]

Safety and Handling

This compound is classified as hazardous.[10] It is known to cause skin and serious eye irritation and may cause respiratory irritation.[8][10][11][12] Appropriate personal protective equipment, including safety goggles, protective gloves, and suitable clothing, should be worn when handling this chemical.[10][11] Work should be conducted in a well-ventilated area.[10][11]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation
Eye Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation
STOT SE (Category 3)	GHS07	Warning	H335: May cause respiratory irritation

Precautionary Statement Code	Description
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[11][12]
P264	Wash skin thoroughly after handling.[11][12]
P271	Use only outdoors or in a well-ventilated area.[11][12]
P280	Wear protective gloves/eye protection/face protection.[11][12]
P302+P352	IF ON SKIN: Wash with plenty of water.[11][12]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[11][12]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11][12]
P319	Get medical help if you feel unwell.[11]
P332+P317	If skin irritation occurs: Get medical help.[11]
P362+P364	Take off contaminated clothing and wash it before reuse.[11][12]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[11][12]
P405	Store locked up.[11][12]
P501	Dispose of contents/container to an appropriate treatment and disposal facility.[11]

Experimental Protocols

Synthesis of **1,3-Dibromo-5-chlorobenzene** from 1,3,5-tribromobenzene[3]

This protocol details the synthesis via a lithium-halogen exchange followed by chlorination.

Materials:

- 1,3,5-tribromobenzene (9.44 g, 30 mmol)
- Ethyl ether (120 mL)
- n-butyllithium (13.2 mL of a 2.5 M solution in hexane, 33 mmol)
- Hexachloroethane (7.15 g, 30.2 mmol)
- Ethyl acetate
- Water
- Anhydrous magnesium sulfate

Procedure:

- Dissolve 1,3,5-tribromobenzene in ethyl ether in a suitable reaction vessel.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add n-butyllithium dropwise over a period of 10 minutes.
- Stir the reaction mixture at -78 °C for an additional 10 minutes.
- Add hexachloroethane in batches over 3 minutes.
- Continue stirring at -78 °C for 15 minutes.
- Allow the reaction mixture to warm to room temperature and stir for 3.2 hours.
- Proceed with the workup and purification protocol.

Workup and Purification Protocol^[3]

- Transfer the reaction mixture to a separatory funnel.
- Add 100 mL of water and 100 mL of ethyl acetate to partition the mixture.

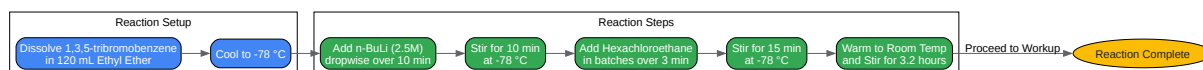
- Separate the aqueous layer and extract it again with 100 mL of ethyl acetate.
- Combine the organic layers.
- Dry the combined organic phase with anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.
- Concentrate the filtrate under reduced pressure to yield the solid product.
- The resulting light brown solid is **1,3-dibromo-5-chlorobenzene** (Expected yield: ~95%).

Characterization: The product can be characterized by Nuclear Magnetic Resonance (NMR) spectroscopy.

- ^1H NMR (300 MHz, CDCl_3): δ 7.57 (t, 1H), 7.47 (d, 2H).^[3]
- Further spectral data including IR and Mass Spectrometry are also available for confirmation.
^[8]^[13]

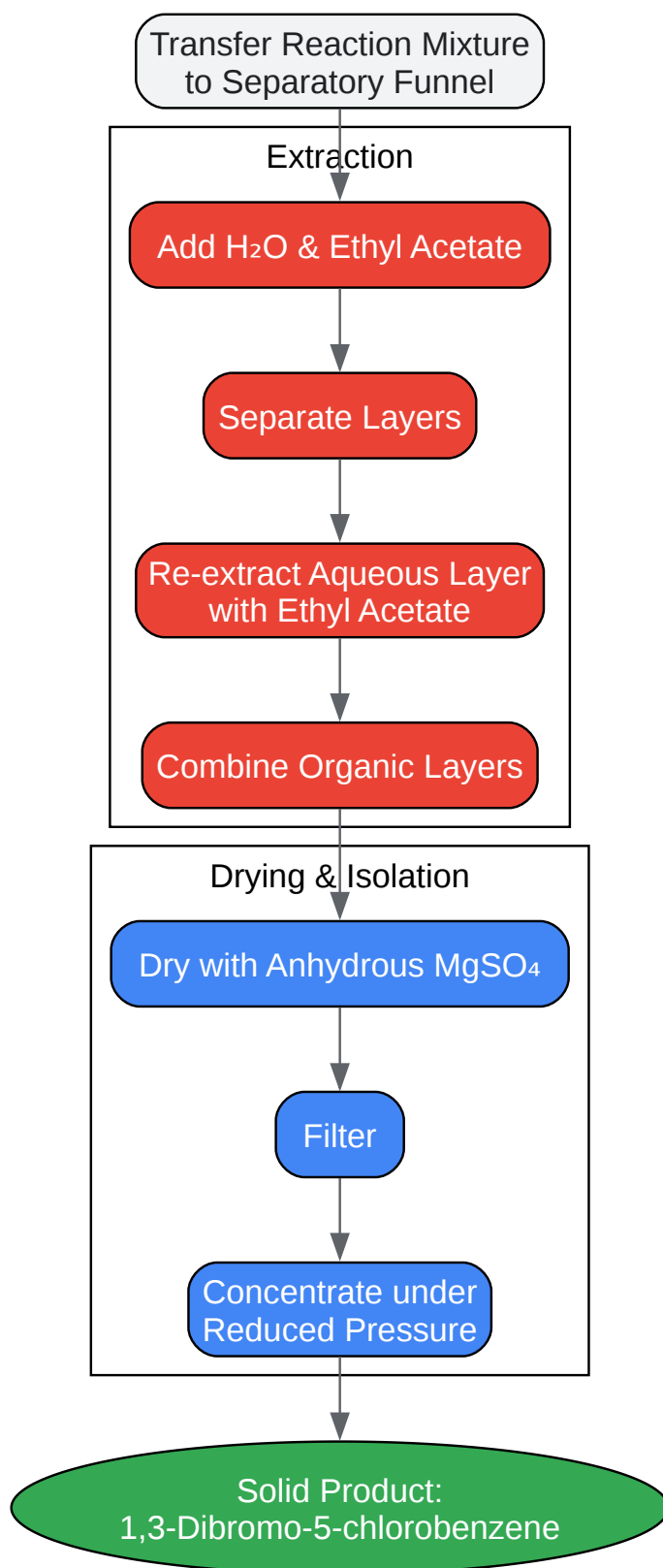
Visualizations

The following diagrams illustrate the workflow for the synthesis and purification of **1,3-Dibromo-5-chlorobenzene**.



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Caption: Synthesis workflow for **1,3-Dibromo-5-chlorobenzene**.



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Caption: Workup and purification process.

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